Application Note: Comprehensive Analytical Characterization of 3-((4-Methylbenzyl)oxy)piperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-((4-Methylbenzyl)oxy)piperidine hydrochloride*
CAS No.:	*1185301-39-6*
Cat. No.:	*B1388710*

Get Quote

Introduction and Rationale

3-((4-Methylbenzyl)oxy)piperidine hydrochloride is a substituted piperidine derivative. The piperidine ring is a prevalent structural motif in numerous pharmaceuticals and bioactive molecules, often serving as a key scaffold in drug discovery.[1][2][3] The N-benzyl piperidine fragment, in particular, is utilized by medicinal chemists to modulate physicochemical properties and achieve crucial interactions with biological targets.[2]

Given its potential as a pharmaceutical intermediate or a research chemical, a rigorous and unambiguous characterization is paramount. This ensures identity, purity, safety, and reproducibility in downstream applications, forming the bedrock of quality control in drug development. This guide presents a suite of orthogonal analytical methods designed to provide a comprehensive characterization profile. We will move beyond simple procedural lists to explain the causality behind experimental choices, ensuring each protocol is a self-validating system.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties

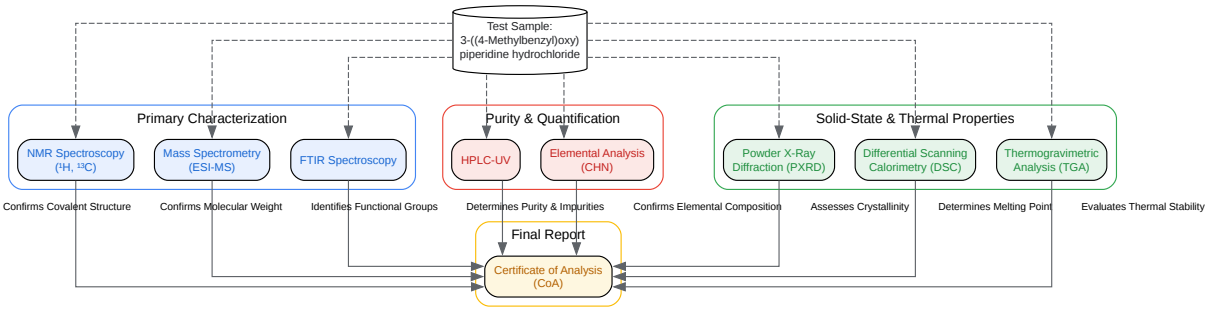
A foundational step in characterization is the documentation of basic physicochemical properties.

Property	Value	Source
Molecular Formula	$C_{13}H_{19}N \cdot HCl$	
Molecular Weight	225.76 g/mol	
Appearance	White to off-white solid	Assumed based on typical hydrochloride salts
CAS Number	Not available for this specific isomer; related structures exist.	
Solubility	Soluble in water, methanol, DMSO.	Based on structure and hydrochloride salt form.[4]

Analytical Workflow Overview

A multi-technique, orthogonal approach is essential for a definitive characterization. The following workflow ensures that data from one technique corroborates findings from another, leading to a high-confidence analytical conclusion.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. derpharmachemica.com [derpharmachemica.com]
- 2. N-Benzyl piperidine Fragment in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structural and Molecular Insight into Piperazine and Piperidine Derivatives as Histamine H3 and Sigma-1 Receptor Antagonists with Promising Antinociceptive Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Piperidine hydrochloride | 6091-44-7 [chemicalbook.com]
- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of 3-((4-Methylbenzyl)oxy)piperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b1388710/docs#application-note-comprehensive-analytical-characterization-of-3-4-methylbenzyl-oxy-piperidine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.